

CAS number 1785-02-0 characterization

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1,3,5- TRIPHENYLISOCYANURATE
CAS No.:	1785-02-0
Cat. No.:	B3048654

[Get Quote](#)

An In-Depth Technical Guide to 1,3,5-Triphenyl-s-triazine-2,4,6(1H,3H,5H)-trione (CAS 1785-02-0)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3,5-Triphenyl-s-triazine-2,4,6(1H,3H,5H)-trione, also known as triphenyl isocyanurate, is a stable, crystalline organic compound with the CAS number 1785-02-0. It is the cyclic trimer of phenyl isocyanate. This molecule features a central, six-membered triazinane trione ring, to which three phenyl groups are attached at the nitrogen atoms[1][2][3]. Its rigid, well-defined structure and thermal stability make it a compound of significant interest, primarily as a key reference and model compound in the field of polymer chemistry. This guide provides a comprehensive overview of its synthesis, physicochemical properties, analytical characterization, and handling protocols, designed to support researchers in leveraging this compound for advanced material science and analytical applications.

Physicochemical Properties

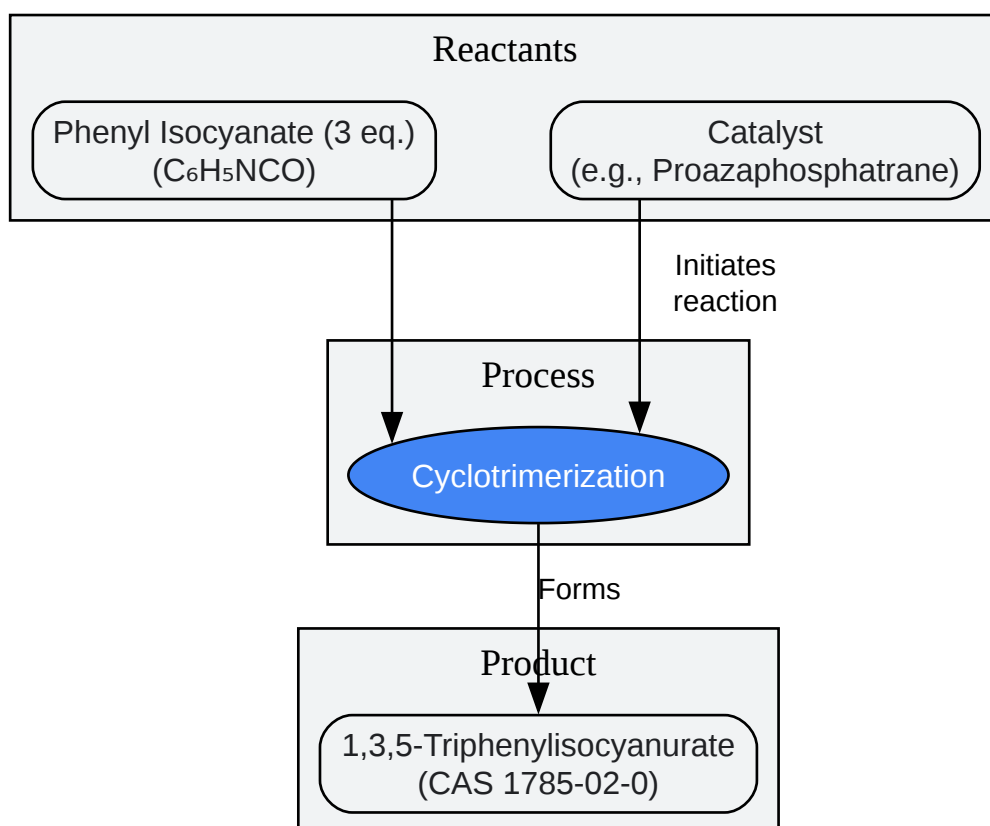
1,3,5-Triphenylisocyanurate is a white to off-white crystalline solid under standard conditions[2][4]. Its non-polar nature, conferred by the three phenyl groups, dictates its solubility, rendering it insoluble in water but soluble in non-polar organic solvents such as toluene, benzene, and chloroform[4]. This solubility profile is a critical consideration for its use in organic synthesis and as a standard for analytical techniques.

Table 1: Physicochemical Properties of **1,3,5-Triphenylisocyanurate**

Property	Value	Source(s)
CAS Number	1785-02-0	[1]
Molecular Formula	C ₂₁ H ₁₅ N ₃ O ₃	[1][2][3]
Molecular Weight	357.36 g/mol	[1][3]
Appearance	Crystalline solid	[4]
Melting Point	285-288 °C	
Boiling Point	515 °C at 760 mmHg	
Density	1.365 g/cm ³	
Solubility	Insoluble in water; Soluble in non-polar organic solvents (e.g., toluene, chloroform)	
InChIKey	YEACGXMAEGBJSM-UHFFFAOYSA-N	[1][3]

Synthesis Pathway: Cyclotrimerization of Phenyl Isocyanate

The primary and most direct route for the synthesis of **1,3,5-triphenylisocyanurate** is the cyclotrimerization of its monomer, phenyl isocyanate. This reaction is typically catalyzed by a variety of agents, including phosphines, amines, or metal complexes. The selection of the catalyst is crucial as it influences reaction rate and yield.



[Click to download full resolution via product page](#)

Caption: Synthesis of **1,3,5-Triphenylisocyanurate** via catalyzed cyclotrimerization.

General Laboratory Synthesis Protocol

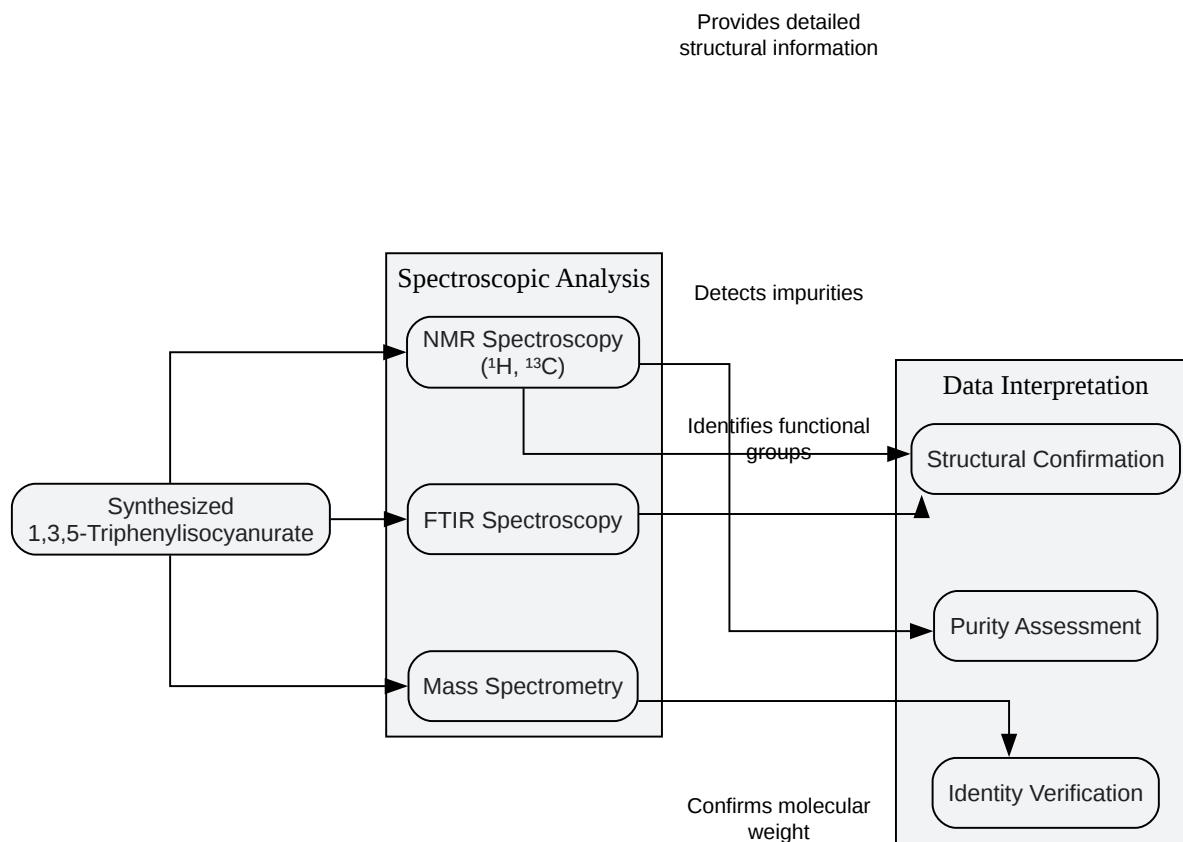
This protocol is a generalized procedure based on established methods for isocyanate trimerization. Researchers should consult specific literature for catalyst selection and optimization.

- **Reaction Setup:** In a glovebox, add the chosen catalyst (e.g., 0.1 mol% of a proazaphosphatrane catalyst) to a dry round-bottomed flask equipped with a magnetic stir bar.
- **Solvent Addition:** Remove the flask from the glovebox and add a dry, inert solvent such as toluene via syringe.

- **Reactant Addition:** With vigorous stirring, add phenyl isocyanate (3 equivalents relative to the desired product) to the flask. The reaction is typically conducted at room temperature.
- **Reaction and Precipitation:** The reaction progress is marked by the precipitation of the solid **1,3,5-triphenylisocyanurate** product from the solution.
- **Isolation and Purification:** Once the reaction is complete (as monitored by techniques like TLC or IR spectroscopy), the solid product is collected by filtration. The collected solid is then washed with a small amount of cold solvent to remove any unreacted starting material or catalyst residues.
- **Drying:** The purified product is dried under reduced pressure to yield the final crystalline solid.

Analytical Characterization Workflow

A multi-technique approach is essential for the unambiguous characterization of **1,3,5-triphenylisocyanurate**, confirming its identity, purity, and structure.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1,3,5-Triphenyl-1,3,5-triazine-2,4,6(1H,3H,5H)-trione | C₂₁H₁₅N₃O₃ | CID 15695 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. 1,3,5-TRIPHENYLISOCYANURATE | CymitQuimica \[cymitquimica.com\]](#)
- [3. 1,3,5-Triphenyl-s-triazine-2,4,6\(1H,3H,5H\)-trione \[webbook.nist.gov\]](#)
- [4. solubilityofthings.com \[solubilityofthings.com\]](#)
- To cite this document: BenchChem. [CAS number 1785-02-0 characterization]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3048654/docs#cas-number-1785-02-0-characterization\]](https://www.benchchem.com/product/b3048654/docs#cas-number-1785-02-0-characterization)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

